

# Cy5-PEG5-amine hydrochloride safety data sheet

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## Compound of Interest

Compound Name: Cy5-PEG5-amine hydrochloride

Cat. No.: B12420199

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## Physicochemical and Spectroscopic Properties

**Cy5-PEG5-amine hydrochloride** is a specialized chemical used in bioconjugation and labeling. Its key properties are summarized below.

Property	Value	Source(s)
Chemical Formula	C <sub>44</sub> H <sub>66</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>6</sub>	[1]
Molecular Weight	817.9 g/mol	[1]
Purity	Typically ≥96%	[1][2]
Appearance	Solid	N/A
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	[1][3]
Excitation Maximum (λ <sub>ex</sub> )	~646 nm	[1]
Emission Maximum (λ <sub>em</sub> )	~662 nm	[1]
Extinction Coefficient	232,000 cm <sup>-1</sup> M <sup>-1</sup>	[1]

## Hazard Identification and Safety Precautions

While specific toxicological data for **Cy5-PEG5-amine hydrochloride** is not extensively published, information from related compounds suggests that it should be handled with care. The primary hazards are associated with irritation upon contact or inhalation. It is noteworthy that some suppliers ship this chemical as a non-hazardous substance for ground and air transportation.

#### Potential Hazards:

- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.
- Harmful if Swallowed: While acute oral toxicity data is not available, it is prudent to assume it may be harmful if ingested.

#### Recommended Safety Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or glasses with side shields.
  - Hand Protection: Wear compatible chemical-resistant gloves.
  - Body Protection: Wear a laboratory coat.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols and Handling Storage and Stability

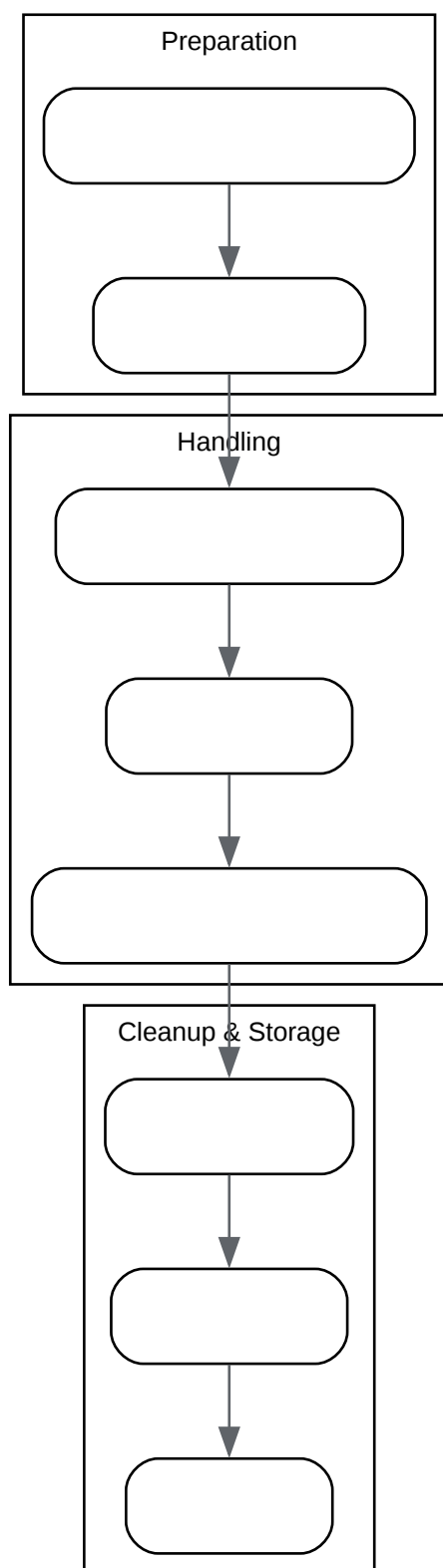
Proper storage is crucial to maintain the integrity of **Cy5-PEG5-amine hydrochloride**.

Condition	Recommendation	Source(s)
Long-term Storage	-20°C, desiccated and protected from light.	[1][3]
Short-term Storage	0 - 4°C for short periods (days to weeks).	[3]
Shipping	Typically shipped at ambient temperature.	[1][3]

The compound is generally stable for several weeks during shipping under normal conditions.

## General Handling Workflow

The following workflow outlines the safe handling of **Cy5-PEG5-amine hydrochloride** in a laboratory setting.

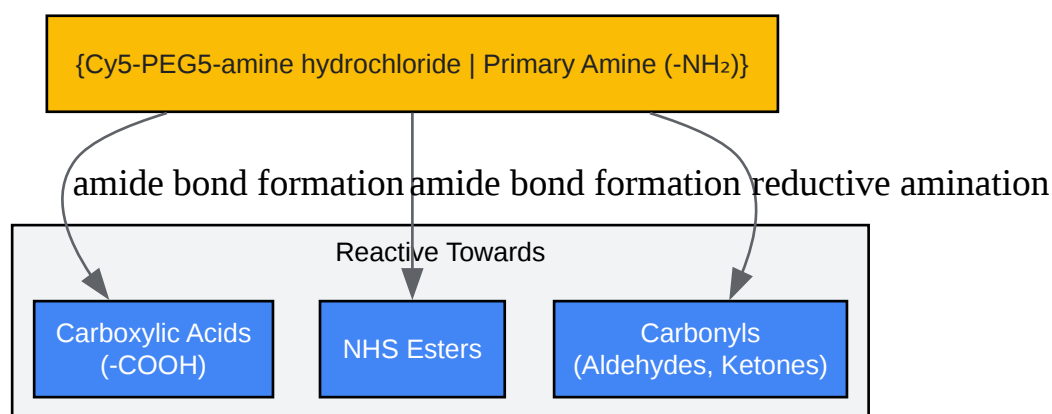


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**Figure 1.** A generalized workflow for the safe handling of **Cy5-PEG5-amine hydrochloride**, from preparation to storage.

## Reactivity and Use in Bioconjugation

**Cy5-PEG5-amine hydrochloride** contains a primary amine group, which is reactive towards various electrophilic functional groups. This makes it a valuable tool for labeling proteins, antibodies, and other molecules.



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**Figure 2.** Chemical reactivity of the primary amine group on **Cy5-PEG5-amine hydrochloride** with common functional groups.

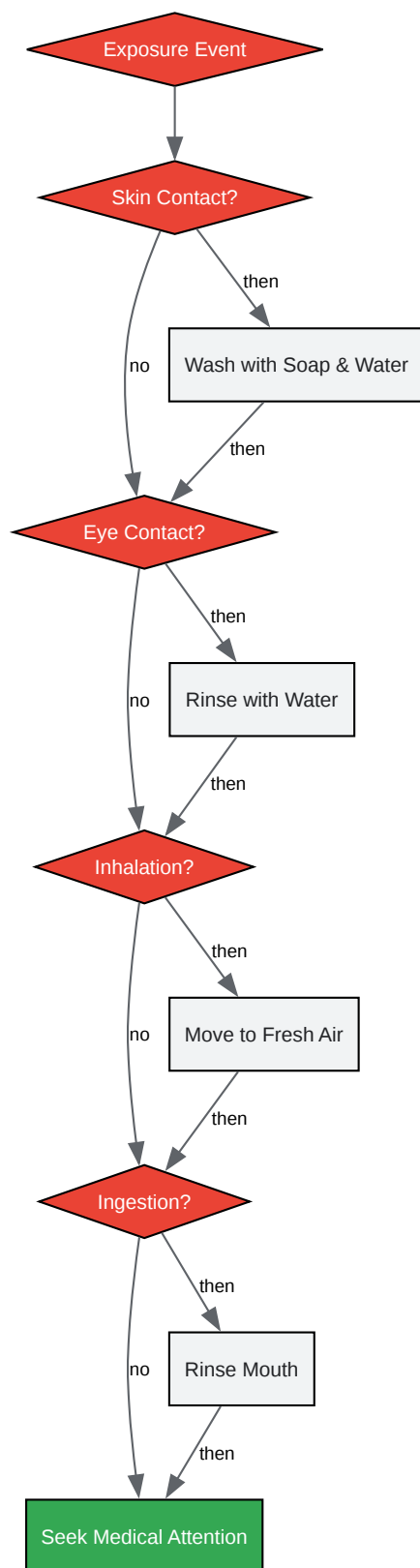
## First Aid and Emergency Procedures

In the event of exposure or a spill, follow these guidelines.

Exposure Route	First Aid Measures	Source(s)
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.	[4]
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention.	[4]

For spills, wear appropriate PPE, cover the spill with an inert absorbent material, and collect it in a sealed container for disposal.

## Emergency Response Logic



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**Figure 3.** A decision-making flowchart for first aid response to exposure to **Cy5-PEG5-amine hydrochloride**.

## Disposal Considerations

Dispose of **Cy5-PEG5-amine hydrochloride** and its containers in accordance with local, state, and federal regulations. It is recommended to consult with a licensed professional waste disposal service.

This technical guide provides a summary of the available safety information for **Cy5-PEG5-amine hydrochloride**. It is intended to supplement, not replace, the full Safety Data Sheet (SDS) provided by the manufacturer. Always refer to the supplier's SDS for the most complete and up-to-date information.

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## References

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